

# Carbostyryl 124 chemical properties and structure

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## Compound of Interest

Compound Name: Carbostyryl 124

Cat. No.: B023007

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## Carbostyryl 124: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and key applications of **Carbostyryl 124** (CS-124), a versatile heterocyclic compound. **Carbostyryl 124**, also known by its systematic IUPAC name 7-amino-4-methyl-2(1H)-quinolinone, is a fluorescent molecule widely utilized as a laser dye and a sensitizing chromophore in biomedical research.[1][2] This document details its physicochemical characteristics, spectral properties, and provides an illustrative experimental protocol for its synthesis.

## Core Chemical and Physical Properties

**Carbostyryl 124** is an off-white to tan solid with a molecular formula of  $C_{10}H_{10}N_2O$ . [3][4] It is sparingly soluble in water but shows slight solubility in methanol and dimethyl sulfoxide (DMSO). [3][4] The compound is notable for its high melting point, which is accompanied by decomposition.

Property	Value	Reference
IUPAC Name	7-amino-4-methyl-1H-quinolin-2-one	[5]
Synonyms	7-Amino-4-methyl-2(1H)-quinolinone, 7-Amino-4-methylcarbostyryl, 7-Amino-2-hydroxy-4-methylquinoline	[3][4]
CAS Number	19840-99-4	[3]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O	[3]
Molecular Weight	174.20 g/mol	[5][6]
Appearance	Off-white to tan solid	[3]
Melting Point	>270 °C (with decomposition)	[3]
Solubility	Slightly soluble in DMSO and Methanol	[3][4]
pKa (Predicted)	11.45 ± 0.70	[3]

## Structural and Spectral Data

The unique spectral properties of **Carbostyryl 124** are central to its applications. Its ability to absorb and emit light makes it a valuable tool in fluorescence-based assays.

Spectral Data Type	Key Parameters	Reference
UV-Vis Absorption (λ <sub>max</sub> )	350 nm	[6]
<sup>1</sup> H NMR	Spectral data available	[7]
<sup>13</sup> C NMR	Spectral data available	[5]
Infrared (IR) Spectroscopy	Spectral data available	[5]
Mass Spectrometry	Spectral data available	[5]

## Chemical Synthesis

The synthesis of **Carbostyryl 124** can be achieved through the reaction of m-aminophenol with ethyl acetoacetate. While various adaptations exist, a general experimental protocol is outlined below.

### Experimental Protocol: Synthesis of 7-amino-4-methylquinolin-2(1H)-one

A general method for the synthesis involves the condensation of an aniline with a  $\beta$ -ketoester. In the case of **Carbostyryl 124**, m-aminophenol serves as the aniline precursor.

Materials:

- m-Aminophenol
- Ethyl acetoacetate
- Sulfuric acid (concentrated)
- Ice
- Methanol
- Chloroform
- Silica gel for column chromatography

Procedure:

- A mixture of m-aminophenol and ethyl acetoacetate is prepared.
- The mixture is heated to reflux. The reaction progress can be monitored by thin-layer chromatography.
- Upon completion, the reaction mixture is cooled and poured into ice water.
- The resulting precipitate is collected by filtration.

- The crude product is then purified by silica gel column chromatography, typically using a mixture of methanol and chloroform as the eluent.

Note: This is a generalized protocol. Specific reaction times, temperatures, and purification methods may vary based on the scale and specific laboratory conditions.

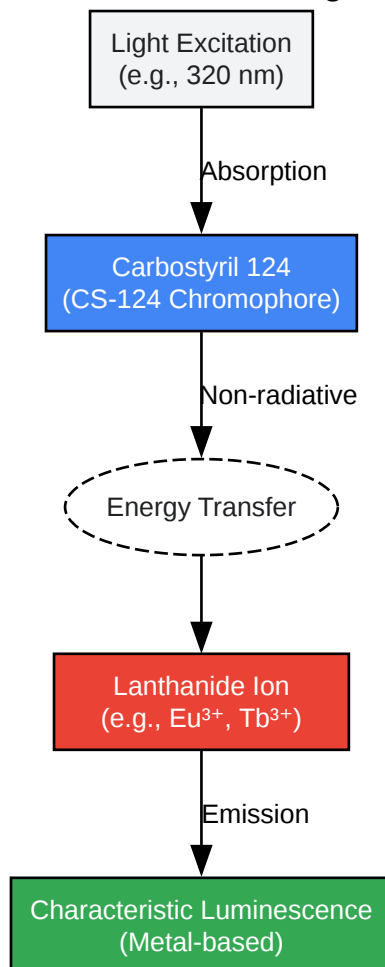
## Applications in Research

**Carbostyryl 124**'s primary role in research is as a sensitizing chromophore, particularly in the development of luminescent lanthanide complexes for time-resolved fluoroimmunoassays (TRFIA).<sup>[8]</sup>

### Logical Relationship: Carbostyryl 124 as a Sensitizing Chromophore

In this application, **Carbostyryl 124** acts as an "antenna" molecule. It efficiently absorbs light energy and then transfers that energy to a nearby lanthanide ion (e.g., europium or terbium), which then emits its characteristic long-lived luminescence. This energy transfer process is fundamental to the high sensitivity of TRFIA.

## Carbostyryl 124 as a Sensitizing Chromophore



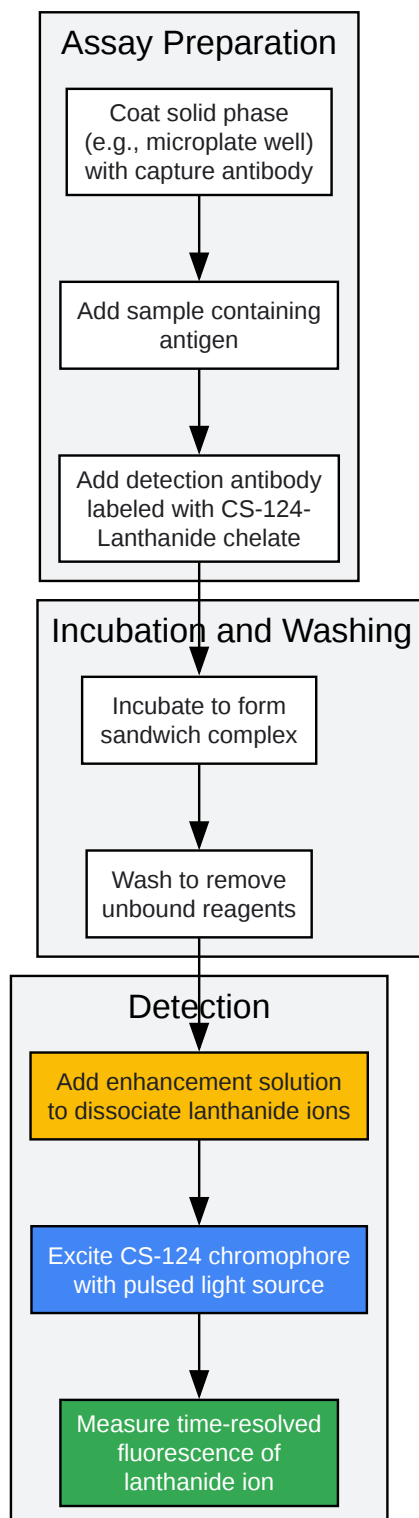
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Caption: Energy transfer mechanism from **Carbostyryl 124** to a lanthanide ion.

## Experimental Workflow: Time-Resolved Fluoroimmunoassay (TRFIA)

The use of **Carbostyryl 124**-lanthanide complexes is integral to TRFIA, a highly sensitive immunoassay technique. The long fluorescence lifetime of the lanthanide allows for temporal separation of the specific signal from short-lived background fluorescence, thereby increasing the signal-to-noise ratio.

## Generalized TRFIA Workflow

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Caption: A simplified workflow for a sandwich-type time-resolved fluoroimmunoassay.

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